

# An In-depth Technical Guide to Geranyl Phenylacetate

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## Compound of Interest

Compound Name: Geranyl phenylacetate

CAS No.: 102-22-7

Cat. No.: B089406

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This guide provides a comprehensive overview of the chemical nomenclature of **Geranyl Phenylacetate**, focusing on its IUPAC name and various synonyms. This information is critical for researchers, scientists, and professionals in drug development for accurate identification and documentation.

## Chemical Identification

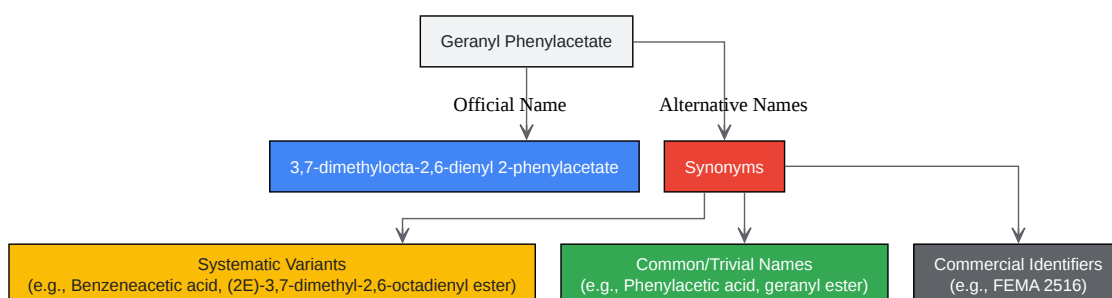
**Geranyl phenylacetate** is an organic compound classified as an ester. It is formed from the esterification of geraniol and phenylacetic acid.

| Identifier Type                                                           | Name                                                  |
|---------------------------------------------------------------------------|-------------------------------------------------------|
| IUPAC Name                                                                | 3,7-dimethylocta-2,6-dienyl 2-phenylacetate[1]<br>[2] |
| Synonyms                                                                  | Geranyl Phenyl Acetate[1]                             |
| FEMA 2516[3]                                                              |                                                       |
| Geranyl $\alpha$ -toluate[3][4][5]                                        |                                                       |
| Geranylphenylacetat[3]                                                    |                                                       |
| geranylalpha-toluate[3]                                                   |                                                       |
| GERANYL PHENYLACETATE FCC[3]                                              |                                                       |
| phenyl-aceticacigeranylester[3]                                           |                                                       |
| Phenylacetic acid, geranyl ester[3][4][5][6]                              |                                                       |
| 3,7-Dimethyl-2,6-octadienyl phenylacetate[3]                              |                                                       |
| Acetic acid, phenyl-, 3,7-dimethyl-2,6-octadienyl ester, (E)-[4][5][6][7] |                                                       |
| Benzeneacetic acid, 3,7-dimethyl-2,6-octadienyl ester, (E)-[4][5][6][7]   |                                                       |
| Benzeneacetic acid, (2E)-3,7-dimethyl-2,6-octadienyl ester[7]             |                                                       |
| Acetic acid, phenyl-, geranyl ester[7]                                    |                                                       |
| Benzeneacetic acid, (2E)-3,7-dimethyl-2,6-octadien-1-yl ester[7]          |                                                       |
| trans-3,7-Dimethyl-2,6-octadienyl phenylacetate[4][5][6][8][9]            |                                                       |

## Logical Relationship of Nomenclature

The relationship between the IUPAC name and its synonyms is based on different naming conventions and historical or commercial identifiers. The following diagram illustrates this

relationship.



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Nomenclature hierarchy for **Geranyl Phenylacetate**.

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